

Unraveling "A 1120": A Critical Need for Specificity in Research and Development

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Compound of Interest

Compound Name: A 1120

Cat. No.: B1666370

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The designation "**A 1120**" is applied to a variety of chemical compounds and materials across diverse scientific and industrial fields, leading to potential ambiguity for researchers, scientists, and drug development professionals. A comprehensive review of scientific and technical literature reveals that "**A 1120**" can refer to at least five distinct substances, each with unique properties, applications, and handling requirements. This ambiguity necessitates careful clarification to ensure the accurate preparation of solutions and the assessment of their stability.

The distinct entities identified as "**A 1120**" include:

- **A1120 (Non-retinoid RBP4 Antagonist):** A compound investigated for its potential in treating conditions like atrophic age-related macular degeneration and Stargardt disease. Its mechanism involves inhibiting the interaction between retinol-binding protein 4 (RBP4) and transthyretin (TTR).[\[1\]](#)[\[2\]](#)
- **TPST-1120 (PPAR α Inhibitor):** An oral small molecule inhibitor of peroxisome proliferator-activated receptor alpha (PPAR α). It is under investigation as a cancer therapy, with a dual mechanism of action that includes impairing tumor proliferation and reprogramming the tumor microenvironment.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **BIBF 1120 (Nintedanib):** A triple angiokinase inhibitor that targets vascular endothelial growth factor receptor (VEGFR), fibroblast growth factor receptor (FGFR), and platelet-derived growth factor receptor (PDGFR). It is used in the treatment of various cancers and idiopathic pulmonary fibrosis.[\[7\]](#)[\[8\]](#)

- INV-1120 (EP4 Receptor Antagonist): A selective, oral small molecule antagonist of the prostaglandin E2 (PGE2) receptor EP4. It has been studied in preclinical and clinical settings for its potential anti-tumor activity in advanced solid tumors.[9]
- Silquest A-1120: A diamino functional silane used as an adhesion promoter in a wide range of applications, including sealants, adhesives, and molding compounds. It enhances the bonding of amino-reactive resins to inorganic and plastic surfaces.[10][11][12]

Given the disparate nature of these substances, from pharmaceuticals to industrial chemicals, the protocols for solution preparation and the factors affecting their stability will vary significantly. For instance, the solvent system, optimal concentration, pH, temperature, and light sensitivity for a biological antagonist like A1120 will be fundamentally different from those for an industrial silane like Silquest A-1120.

To provide accurate and relevant Application Notes and Protocols, it is imperative that the specific "**A 1120**" of interest is identified. Without this clarification, any provided information on solution preparation and stability would be generic at best and dangerously inaccurate at worst, potentially leading to failed experiments, wasted resources, and safety hazards.

Researchers, scientists, and drug development professionals are strongly urged to verify the precise identity of "**A 1120**" they are working with by consulting primary documentation such as supplier specifications, certificates of analysis, or relevant scientific literature before proceeding with any experimental work.

Once the specific compound is identified, a detailed protocol can be developed, outlining the appropriate solvent(s), dissolution procedures, storage conditions (temperature, light exposure), and methods for assessing stability over time (e.g., chromatography, spectroscopy). This will ensure the integrity of the prepared solutions and the reliability of the experimental results.

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